

A Comprehensive Technical Guide to the Physical and Chemical Properties of Diglycerol

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Compound of Interest

Compound Name: *Diglycerol*

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Introduction

Diglycerol, a polyol formed from the ether linkage of two glycerol molecules, is a versatile and increasingly important compound in various scientific and industrial fields, including pharmaceuticals, cosmetics, and food science. Its unique physicochemical properties, such as high water solubility, hygroscopicity, and thermal stability, make it a valuable ingredient in a wide range of applications. This technical guide provides an in-depth overview of the core physical and chemical properties of **diglycerol**, detailed experimental protocols for their determination, and an exploration of its role in cellular signaling, particularly in the context of diacylglycerol signaling pathways.

Core Physical and Chemical Properties

The properties of **diglycerol** are summarized in the tables below, providing a comprehensive reference for researchers.

General and Physical Properties

Property	Value	Reference(s)
Chemical Name	Diglycerol, 3,3'-Oxydi(1,2-propanediol)	[1]
Synonyms	Diglycerin, Bis(2,3-dihydroxypropyl) ether	[1]
Molecular Formula	C ₆ H ₁₄ O ₅	[1]
Molecular Weight	166.17 g/mol	[1]
CAS Number	627-82-7	[1]
Appearance	Colorless, odorless, viscous liquid	[1]
Solubility	Soluble in water and ethanol; insoluble in ether.	[2]
Density	1.2774 - 1.280 g/cm ³ at 20 °C	[1] [2]
Viscosity	17474 mm ² /s (kinematic); ~13000 cP (dynamic)	[1] [3]
Boiling Point	173 °C at 14 Torr	[1]
Melting Point	96-97 °C	[1]
Refractive Index (n _{20/D})	1.4850 - 1.4900	[4]
Flash Point	230 - 240 °C	[3] [5]
Autoignition Temperature	380 °C	[6]
Hygroscopicity	Hygroscopic	[1]

Chemical Properties

Property	Value	Reference(s)
Hydroxyl Value	Typically high due to four hydroxyl groups.	[7]
Acid Value	Low, indicating minimal free acid content.	[8]
Saponification Value	Relevant for diglycerol esters, not pure diglycerol.	[7]
Stability	Stable under normal conditions; combustible. Incompatible with strong oxidizing agents.	[2][5]

Experimental Protocols

This section details the methodologies for determining the key physical and chemical properties of **diglycerol**.

Determination of Viscosity (Falling Ball Method based on Stokes' Law)

Objective: To determine the dynamic viscosity of **diglycerol**.

Apparatus:

- A large graduated cylinder
- Steel ball bearings of known diameter and density
- Micrometer
- Stopwatch
- Thermometer
- Meter rule

Procedure:

- Fill the graduated cylinder with **diglycerol** and allow it to reach thermal equilibrium. Record the temperature.
- Place two reference marks (e.g., rubber bands) on the cylinder, a known distance apart, ensuring the top mark is sufficiently below the surface to allow the ball to reach terminal velocity.[9]
- Measure the diameter of a steel ball bearing with a micrometer and calculate its radius (r).
- Gently release the ball bearing into the **diglycerol** from just above the surface.[9]
- Start the stopwatch when the ball passes the top mark and stop it when it passes the bottom mark. Record the time (t).
- Repeat the measurement with several ball bearings of the same and different sizes to ensure reproducibility.
- Calculate the terminal velocity (v) of the ball bearing ($v = \text{distance} / t$).
- Calculate the viscosity (η) using Stokes' Law: $\eta = (2 * g * r^2 * (\rho_s - \rho_l)) / (9 * v)$ where:
 - g = acceleration due to gravity
 - r = radius of the ball bearing
 - ρ_s = density of the steel ball bearing
 - ρ_l = density of **diglycerol**
 - v = terminal velocity of the ball bearing

Determination of Solubility (Gravimetric Method)

Objective: To determine the solubility of **diglycerol** in a given solvent.

Apparatus:

- Conical flask
- Stirring rod
- Filtration apparatus
- Pipette
- Pre-weighed watch glass or evaporating dish
- Analytical balance
- Oven

Procedure:

- Add an excess amount of **diglycerol** to a known volume of the solvent in a conical flask at a specific temperature.
- Stir the mixture vigorously for an extended period to ensure saturation.
- Allow the undissolved solute to settle.
- Filter the saturated solution to remove any undissolved **diglycerol**.
- Accurately pipette a known volume of the clear filtrate into a pre-weighed watch glass.
- Weigh the watch glass with the filtrate.
- Carefully evaporate the solvent in an oven at a temperature below the boiling point of **diglycerol**.
- Once all the solvent has evaporated, cool the watch glass in a desiccator and weigh it again.
- The mass of the dissolved **diglycerol** is the final mass of the watch glass minus the initial mass of the empty watch glass.
- Calculate the solubility in terms of g/100 mL or other appropriate units.

Thermal Analysis (Thermogravimetric Analysis - TGA / Differential Scanning Calorimetry - DSC)

Objective: To assess the thermal stability and phase transitions of **diglycerol**.

Apparatus:

- TGA instrument
- DSC instrument
- Sample pans (e.g., aluminum)
- Analytical balance

Procedure (General):

- TGA:
 - Calibrate the TGA instrument.
 - Accurately weigh a small sample of **diglycerol** (typically 5-10 mg) into a TGA pan.
 - Place the pan in the TGA furnace.
 - Heat the sample at a controlled rate (e.g., 10 °C/min) under a specific atmosphere (e.g., nitrogen or air).
 - Record the mass loss as a function of temperature. The resulting curve provides information on decomposition temperatures and thermal stability.
- DSC:
 - Calibrate the DSC instrument.
 - Accurately weigh a small sample of **diglycerol** into a DSC pan and seal it.
 - Place the sample pan and an empty reference pan in the DSC cell.

- Heat or cool the sample at a controlled rate.
- Record the heat flow to or from the sample relative to the reference. The resulting thermogram will show endothermic peaks for melting and boiling, and exothermic peaks for crystallization. Glass transitions can also be observed.

Determination of Hydroxyl Value (ASTM D4274)

Objective: To quantify the hydroxyl group content in **diglycerol**.

Principle: The hydroxyl groups are acetylated using a known excess of acetic anhydride in pyridine. The unreacted acetic anhydride is then hydrolyzed to acetic acid and titrated with a standardized potassium hydroxide solution.

Procedure (Simplified from ASTM D4274-21):

- Accurately weigh a sample of **diglycerol** into a pressure bottle.
- Add a precise volume of the acetylating reagent (acetic anhydride in pyridine).
- Seal the bottle and heat it in a water bath for a specified time to complete the acetylation.
- Cool the bottle, and then cautiously add a known amount of water to hydrolyze the excess acetic anhydride.
- Add a phenolphthalein indicator and titrate the resulting acetic acid with a standardized solution of alcoholic potassium hydroxide to a pink endpoint.
- Perform a blank determination under the same conditions without the **diglycerol** sample.
- Calculate the hydroxyl value using the following formula: $\text{Hydroxyl Value} = [(B - S) * N * 56.1] / W] + \text{Acid Value}$ where:
 - B = volume (mL) of KOH solution for the blank
 - S = volume (mL) of KOH solution for the sample
 - N = normality of the KOH solution

- 56.1 = molecular weight of KOH (g/mol)
- W = weight of the sample (g)
- Acid Value = separately determined acid value of the sample

Determination of Acid Value (ASTM D4662 / ASTM D7253)

Objective: To measure the free acidity in **diglycerol**.

Principle: The sample is dissolved in a suitable solvent and titrated with a standardized solution of potassium hydroxide.

Procedure (Simplified from ASTM D7253-22):

- Weigh an appropriate amount of the **diglycerol** sample into a flask.
- Dissolve the sample in a neutralized solvent mixture (e.g., toluene and ethanol).
- Add a few drops of a suitable indicator (e.g., phenolphthalein).
- Titrate the solution with a standardized alcoholic potassium hydroxide (KOH) solution to the first permanent pink endpoint.
- Record the volume of KOH solution used.
- Calculate the acid value using the formula: Acid Value = $(V * N * 56.1) / W$ where:
 - V = volume (mL) of KOH solution used for the titration
 - N = normality of the KOH solution
 - 56.1 = molecular weight of KOH (g/mol)
 - W = weight of the sample (g)

Determination of Saponification Value

Note: This test is primarily for esters of **diglycerol**, not pure **diglycerol**.

Objective: To determine the amount of alkali required to saponify a given weight of a **diglycerol** ester.

Principle: A known weight of the sample is refluxed with an excess of alcoholic potassium hydroxide. The unreacted KOH is then titrated with a standard acid.

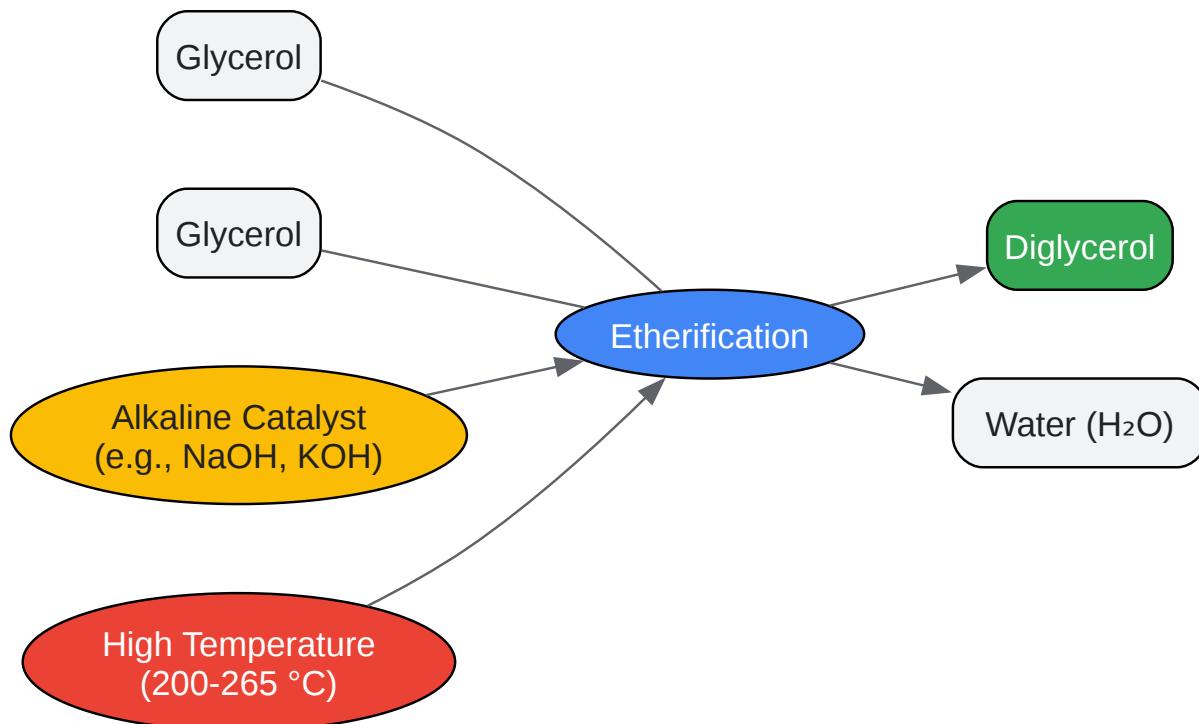
Procedure (General):

- Weigh a sample of the **diglycerol** ester into a flask.
- Add a known excess of standardized alcoholic potassium hydroxide solution.
- Attach a reflux condenser and heat the mixture in a boiling water bath for a specified time to ensure complete saponification.
- Cool the solution and add a phenolphthalein indicator.
- Titrate the excess KOH with a standardized hydrochloric acid solution until the pink color disappears.
- Perform a blank titration without the sample.
- Calculate the saponification value: $\text{Saponification Value} = ((B - S) * N * 56.1) / W$ where:
 - B = volume (mL) of HCl solution for the blank
 - S = volume (mL) of HCl solution for the sample
 - N = normality of the HCl solution
 - 56.1 = molecular weight of KOH (g/mol)
 - W = weight of the sample (g)

Synthesis and Signaling Pathways

Synthesis of Diglycerol

Diglycerol is primarily synthesized through the etherification of glycerol. This process involves the condensation of two glycerol molecules with the elimination of a water molecule, typically at elevated temperatures and in the presence of a catalyst.



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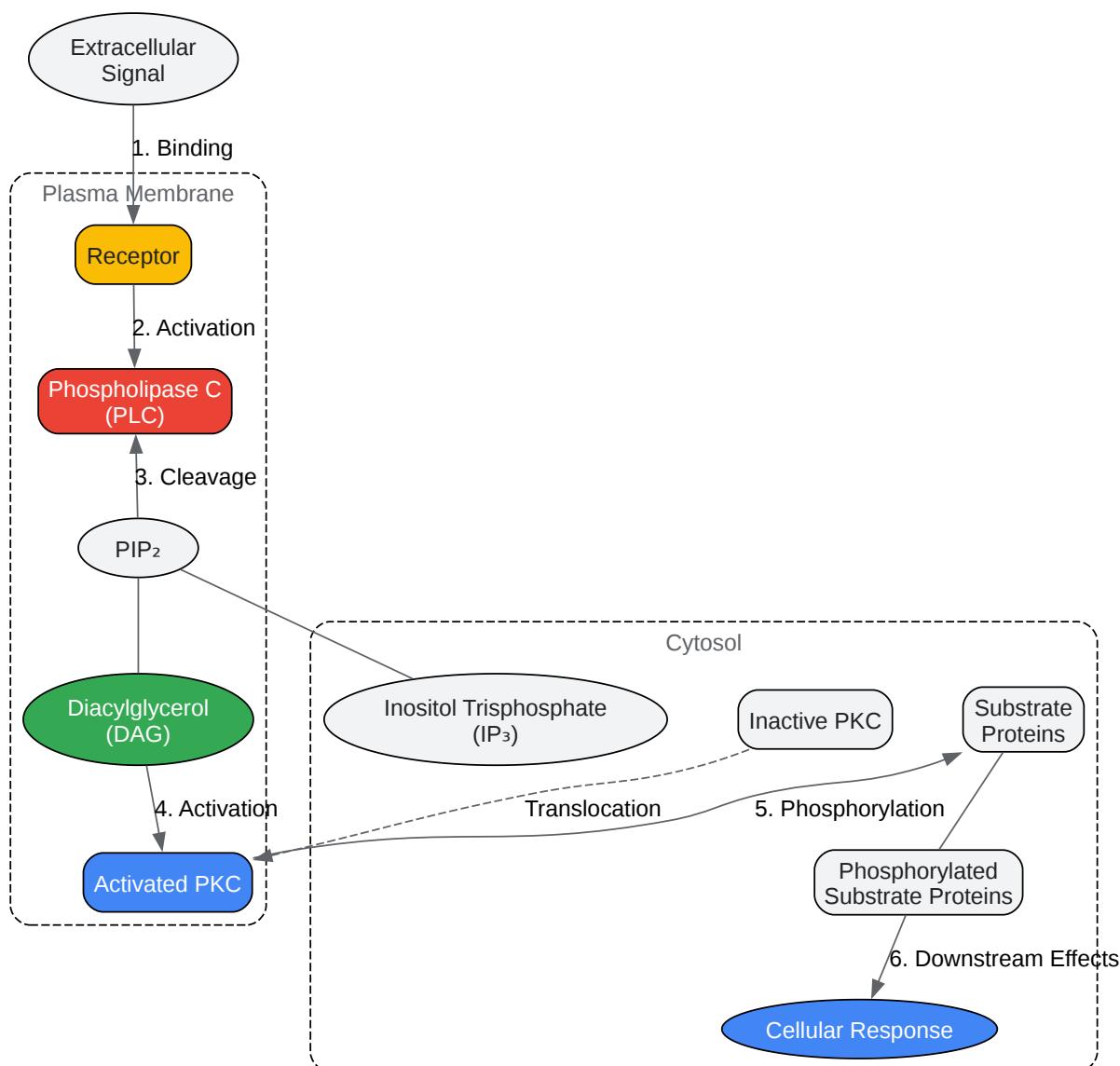
Caption: Synthesis of **Diglycerol** via Etherification of Glycerol.

A typical laboratory or industrial synthesis involves heating glycerol with an alkaline catalyst, such as sodium hydroxide, to temperatures between 200-265 °C. The water formed during the reaction is removed to drive the equilibrium towards the formation of **diglycerol**. The resulting product is a mixture of **diglycerol**, higher polyglycerols, and unreacted glycerol, which can be purified by distillation.

Diacylglycerol (DAG) Signaling Pathway

It is crucial to distinguish between **diglycerol** (two glycerol units linked by an ether bond) and diacylglycerol (DAG) (a glycerol backbone with two fatty acid chains attached by ester bonds). [1] In biological signaling, it is diacylglycerol that acts as a key second messenger. Extracellular signals can lead to the activation of phospholipase C (PLC), which cleaves phosphatidylinositol

4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and DAG.^[1] DAG remains in the cell membrane and activates protein kinase C (PKC), which in turn phosphorylates various downstream proteins, leading to a cellular response.



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Caption: The Diacylglycerol (DAG) Signaling Pathway.

Applications in Research and Drug Development

Diglycerol's properties make it a compound of interest for researchers and drug development professionals:

- Drug Delivery: Its biocompatibility and ability to form hydrogels and nanoparticles are being explored for controlled drug release systems.
- Excipient: In pharmaceutical formulations, it can act as a solvent, binder, or filler, and can enhance the stability and palatability of liquid medicines.[1]
- Biomedical Research: **Diglycerol** and its derivatives are used in the synthesis of novel biomaterials for tissue engineering and regenerative medicine.[1]

Conclusion

Diglycerol is a polyol with a well-defined set of physical and chemical properties that make it suitable for a variety of high-value applications. Understanding these properties and the standardized methods for their measurement is essential for its effective utilization in research, particularly in the fields of materials science and drug development. While **diglycerol** itself is not a primary signaling molecule, the structurally related diacylglycerol plays a critical role in cellular communication, a pathway of significant interest in pharmacology and disease research. This guide provides a foundational technical resource for professionals working with or exploring the potential of **diglycerol**.

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